

Spectroscopic Characterization of 6-Methylpyridine-2-sulfonyl Fluoride: A Technical Guide

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Compound of Interest

Compound Name: 6-Methylpyridine-2-sulfonyl fluoride

CAS No.: 2137619-44-2

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **6-Methylpyridine-2-sulfonyl fluoride**, a key intermediate in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The methodologies and interpretations presented herein are grounded in established scientific principles to ensure accuracy and reliability.

Molecular Structure and Spectroscopic Overview

6-Methylpyridine-2-sulfonyl fluoride is a substituted pyridine derivative with the chemical formula $C_6H_6FNO_2S$. Its structure, featuring a pyridine ring substituted with a methyl group at the 6-position and a sulfonyl fluoride group at the 2-position, gives rise to a unique spectroscopic fingerprint. Understanding this fingerprint is crucial for its identification, purity assessment, and the study of its chemical behavior.

Caption: Molecular structure of **6-Methylpyridine-2-sulfonyl fluoride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **6-Methylpyridine-2-sulfonyl fluoride**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of the individual atoms.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is essential for accurate structural elucidation.



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Caption: Workflow for NMR data acquisition and processing.

Detailed Steps:

- **Sample Preparation:** Accurately weigh 5-10 mg of **6-Methylpyridine-2-sulfonyl fluoride** and dissolve it in approximately 0.6 mL of a deuterated solvent, such as chloroform-d (CDCl_3), in a clean vial. The choice of solvent is critical as its residual peak should not overlap with analyte signals. Add a small amount of an internal standard, typically tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm). Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument, typically a 400 or 500 MHz spectrometer, should be tuned to the appropriate frequencies for ^1H and ^{13}C nuclei. Perform shimming to optimize the homogeneity of the magnetic field, which is crucial for obtaining sharp, well-resolved peaks.
- **Data Acquisition:** For ^1H NMR, a standard pulse sequence (e.g., zg30) is used. The number of scans can be adjusted based on the sample concentration to achieve an adequate signal-

to-noise ratio. For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed to simplify the spectrum and enhance sensitivity. A greater number of scans is usually required for ^{13}C due to its lower natural abundance and smaller gyromagnetic ratio.

- **Data Processing:** The raw data (Free Induction Decay - FID) is converted into a frequency-domain spectrum via a Fourier transform. The spectrum is then phased and baseline corrected to ensure accurate integration and peak picking. The chemical shifts are referenced to the internal standard.

Predicted ^1H NMR Spectral Data

The predicted ^1H NMR spectrum of **6-Methylpyridine-2-sulfonyl fluoride** in CDCl_3 is expected to show three distinct signals in the aromatic region and one signal in the aliphatic region.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.0 - 8.2	Triplet (t)	1H	H4	The proton at the 4-position is coupled to the protons at the 3- and 5-positions, resulting in a triplet. Its downfield shift is due to the electron-withdrawing nature of the adjacent sulfonyl fluoride group and the nitrogen atom.
~7.8 - 7.9	Doublet (d)	1H	H3	This proton is coupled to the proton at the 4-position. The electron-withdrawing effect of the sulfonyl fluoride group at the 2-position causes a significant downfield shift.
~7.4 - 7.5	Doublet (d)	1H	H5	Coupled to the proton at the 4-position. Its chemical shift is influenced by the adjacent methyl

group and the
nitrogen atom.

~2.6 - 2.7

Singlet (s)

3H

-CH₃

The methyl protons are not coupled to any other protons, resulting in a singlet. Its chemical shift is in the typical range for a methyl group attached to an aromatic ring.

Predicted ¹³C NMR Spectral Data

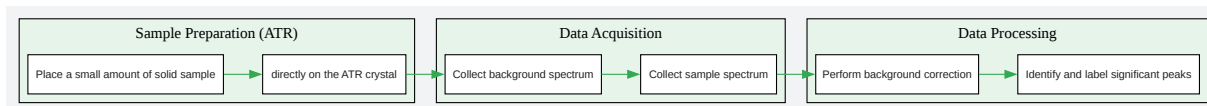
The proton-decoupled ¹³C NMR spectrum is predicted to show six distinct signals corresponding to the six carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Assignment	Rationale
~160 - 162	C6	The carbon bearing the methyl group is significantly deshielded due to its proximity to the electronegative nitrogen atom.
~152 - 154	C2	This carbon is directly attached to the strongly electron-withdrawing sulfonyl fluoride group, causing a substantial downfield shift.
~140 - 142	C4	The chemical shift of this carbon is influenced by the resonance effects within the pyridine ring.
~128 - 130	C3	This carbon is adjacent to the sulfonyl fluoride-substituted carbon and experiences a moderate downfield shift.
~125 - 127	C5	The carbon adjacent to the methyl-substituted carbon.
~24 - 26	-CH ₃	The methyl carbon signal appears in the typical aliphatic region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Experimental Protocol: IR Data Acquisition



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Caption: Workflow for IR data acquisition using ATR.

Detailed Steps:

- **Sample Preparation:** For Attenuated Total Reflectance (ATR) IR spectroscopy, a small amount of the solid **6-Methylpyridine-2-sulfonyl fluoride** is placed directly onto the ATR crystal. This technique requires minimal sample preparation.
- **Data Acquisition:** A background spectrum of the empty ATR crystal is first collected to account for atmospheric and instrumental interferences. Subsequently, the sample spectrum is recorded.
- **Data Processing:** The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum. The significant absorption bands are then identified and their frequencies are recorded in wavenumbers (cm^{-1}).

Predicted IR Spectral Data

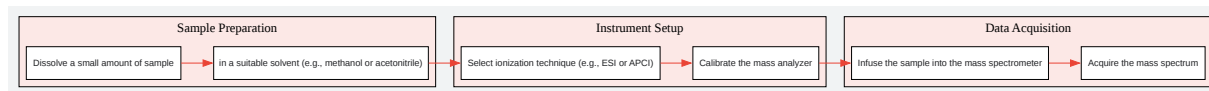
The IR spectrum of **6-Methylpyridine-2-sulfonyl fluoride** is expected to exhibit characteristic absorption bands corresponding to its functional groups.

Frequency (cm ⁻¹)	Intensity	Assignment	Rationale
~3100 - 3000	Medium	C-H stretch (aromatic)	Vibrations of the C-H bonds on the pyridine ring.
~2980 - 2850	Medium	C-H stretch (aliphatic)	Vibrations of the C-H bonds of the methyl group.
~1600 - 1580	Strong	C=N stretch	Characteristic stretching vibration of the pyridine ring.
~1450 - 1400	Strong	C=C stretch	Aromatic ring stretching vibrations.
~1380 - 1350	Strong	S=O asymmetric stretch	A strong and characteristic absorption for the sulfonyl group.
~1190 - 1160	Strong	S=O symmetric stretch	Another strong and characteristic absorption for the sulfonyl group.
~850 - 750	Strong	S-F stretch	Stretching vibration of the sulfur-fluorine bond.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and elemental composition of a compound.

Experimental Protocol: MS Data Acquisition



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Caption: Workflow for mass spectrometry data acquisition.

Detailed Steps:

- **Sample Preparation:** A dilute solution of **6-Methylpyridine-2-sulfonyl fluoride** is prepared in a volatile solvent such as methanol or acetonitrile.
- **Instrument Setup:** An appropriate ionization technique is selected. Electrospray ionization (ESI) and atmospheric pressure chemical ionization (APCI) are common choices for this type of molecule. The mass analyzer is calibrated using a known standard to ensure accurate mass measurements.
- **Data Acquisition:** The sample solution is introduced into the mass spectrometer, typically via direct infusion or through a liquid chromatography system. The instrument then measures the mass-to-charge ratio of the resulting ions. High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements, allowing for the determination of the elemental composition.

Predicted Mass Spectral Data

The predicted mass spectrum of **6-Methylpyridine-2-sulfonyl fluoride** would show a molecular ion peak and several characteristic fragment ions.

m/z	Ion	Rationale
~191.01	$[M+H]^+$	The protonated molecular ion. The exact mass will depend on the isotopic composition.
~128.04	$[M - SO_2F]^+$	Loss of the sulfonyl fluoride group.
~92.05	$[C_6H_6N]^+$	Fragmentation of the pyridine ring.

High-resolution mass spectrometry (HRMS) would be expected to yield a mass for the protonated molecule $[C_6H_6FNO_2S + H]^+$ that is very close to the calculated exact mass of 192.0185.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and detailed characterization of **6-Methylpyridine-2-sulfonyl fluoride**. The predicted NMR, IR, and MS data, along with the described experimental protocols, offer a robust framework for the identification and analysis of this important chemical entity. These data are essential for ensuring the quality and purity of the compound in research and development settings, particularly in the synthesis of novel pharmaceutical agents. The convergence of these spectroscopic techniques provides a high degree of confidence in the structural assignment and is a cornerstone of modern chemical analysis.

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